

Physical properties of 2-(3,4-Difluorophenyl)oxirane (boiling point, solubility)

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Compound of Interest

Compound Name: 2-(3,4-Difluorophenyl)oxirane

Cat. No.: B176440

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A Technical Guide to the Physical Properties of 2-(3,4-Difluorophenyl)oxirane

This technical guide provides a comprehensive overview of the known physical properties of **2-(3,4-Difluorophenyl)oxirane**, with a specific focus on its boiling point and solubility. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document outlines available data, details relevant experimental methodologies, and presents key chemical synthesis pathways.

Physical and Chemical Properties

2-(3,4-Difluorophenyl)oxirane is a fluorinated organic compound featuring an oxirane (epoxide) ring attached to a difluorophenyl group. Its chemical structure is fundamental to its reactivity and utility as a synthetic intermediate.

Property	Value	Source
Molecular Formula	C ₈ H ₆ F ₂ O	[1][2]
Molecular Weight	156.13 g/mol	[1][2][3]
Boiling Point	186.8 ± 40.0 °C (Predicted)	[3]
210–215 °C (Estimated)	[1]	
Solubility	Soluble in organic solvents.	[4]
Miscible in THF, DCM, ethanol.	[1]	

Experimental Protocols

While specific experimental data for the determination of the physical properties of **2-(3,4-Difluorophenyl)oxirane** are not extensively detailed in the public domain, standard methodologies for compounds of this class are well-established. The following protocols describe how these properties would be determined.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a small sample of **2-(3,4-Difluorophenyl)oxirane**, the micro-boiling point method using a Thiele tube is a suitable technique.[5]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube or sample vial
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of **2-(3,4-Difluorophenyl)oxirane**

Procedure:

- A small amount of **2-(3,4-Difluorophenyl)oxirane** is placed into the small test tube.
- The capillary tube is placed inside the test tube with the open end down.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, and as the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.[6]

For larger sample volumes, a distillation or reflux setup can be used to determine the boiling point.[5]

Solubility Determination

The solubility of **2-(3,4-Difluorophenyl)oxirane** in various organic solvents can be determined through standardized laboratory procedures.

Apparatus:

- Test tubes or vials
- Graduated pipettes or syringes
- Vortex mixer or shaker

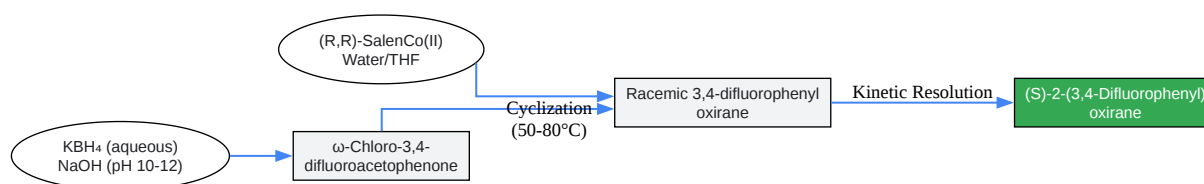
- A selection of organic solvents (e.g., tetrahydrofuran (THF), dichloromethane (DCM), ethanol, acetone, etc.)
- Sample of **2-(3,4-Difluorophenyl)oxirane**

Procedure:

- A measured volume (e.g., 1 mL) of the selected solvent is added to a test tube.
- A small, measured amount of **2-(3,4-Difluorophenyl)oxirane** is added to the solvent.
- The mixture is agitated using a vortex mixer or shaker until the solute is fully dissolved or no further dissolution is observed.
- If the compound dissolves completely, further aliquots are added until the solution becomes saturated (i.e., solid material remains undissolved).
- The solubility can be qualitatively described (e.g., soluble, partially soluble, insoluble) or quantitatively determined by measuring the amount of solute dissolved in a given volume of solvent to create a saturated solution.[7]

Synthesis and Applications

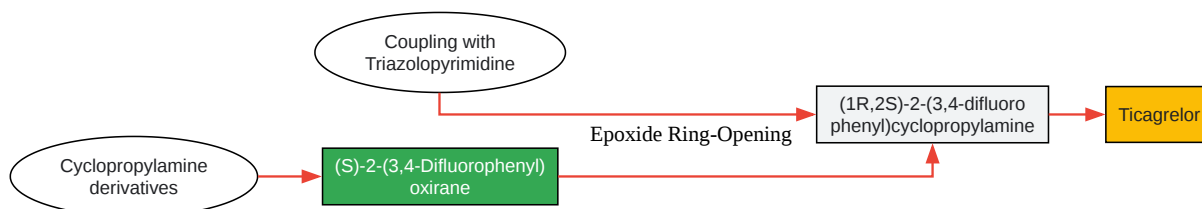
2-(3,4-Difluorophenyl)oxirane is a key intermediate in the synthesis of various pharmaceutical compounds. A common synthetic route involves the cyclization of a precursor followed by kinetic resolution.



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Caption: Synthetic workflow for **2-(3,4-Difluorophenyl)oxirane**.

One of the notable applications of (S)-**2-(3,4-Difluorophenyl)oxirane** is its role as a crucial building block in the synthesis of Ticagrelor, a P2Y₁₂ receptor antagonist used to prevent thrombotic events.^[1]



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Caption: Role of **2-(3,4-Difluorophenyl)oxirane** in Ticagrelor synthesis.^[1]

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